

Methods for wet granulation using tocopherol calcium succinate

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Compound of Interest

Compound Name: *Tocopherol calcium succinate*

CAS No.: *14464-85-8*

Cat. No.: *B1198314*

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Part 1: Core Directive & Executive Summary

This application note provides a definitive, field-validated methodology for the wet granulation of **Tocopherol Calcium Succinate** (TCS). Unlike its oily counterparts (tocopherol or tocopheryl acetate), TCS is a solid, white powder with a high melting point (~120°C), making it the preferred source of Vitamin E for robust tablet and capsule formulations.

However, TCS presents specific challenges: it is highly hydrophobic, exhibits poor flow, and possesses a low bulk density. Standard granulation approaches often result in segregation or "floating" of the active ingredient during the wetting phase.

This guide moves beyond generic templates to address these material-specific behaviors, providing a High-Shear Wet Granulation (HSWG) protocol designed to ensure content uniformity, optimal granule densification, and bioavailability.[1]

Part 2: Material Science & Pre-Formulation Logic

The Material: Tocopherol Calcium Succinate

Understanding the physical state of TCS is the prerequisite for a successful process.

Property	Value / Characteristic	Impact on Granulation
Chemical Form	Calcium salt of d- -tocopheryl acid succinate	Solid state allows for better stability than oily Vitamin E.
Melting Point	120–124°C (Decomposes)	Critical: Unlike the acid form (MP ~76°C), the salt is heat stable.[1] However, drying temps should be capped at 55°C to prevent degradation of any free succinate impurities.
Solubility	Insoluble in water; Soluble in Chloroform/Acetone	Aqueous granulation relies on mechanical interlock and binder bridges, not solution of the API.
Wettability	Very Poor (Hydrophobic)	Requires a surfactant or hydro-alcoholic binder system to prevent phase separation during wetting.[1]

Formulation Strategy: The "Encapsulation" Approach

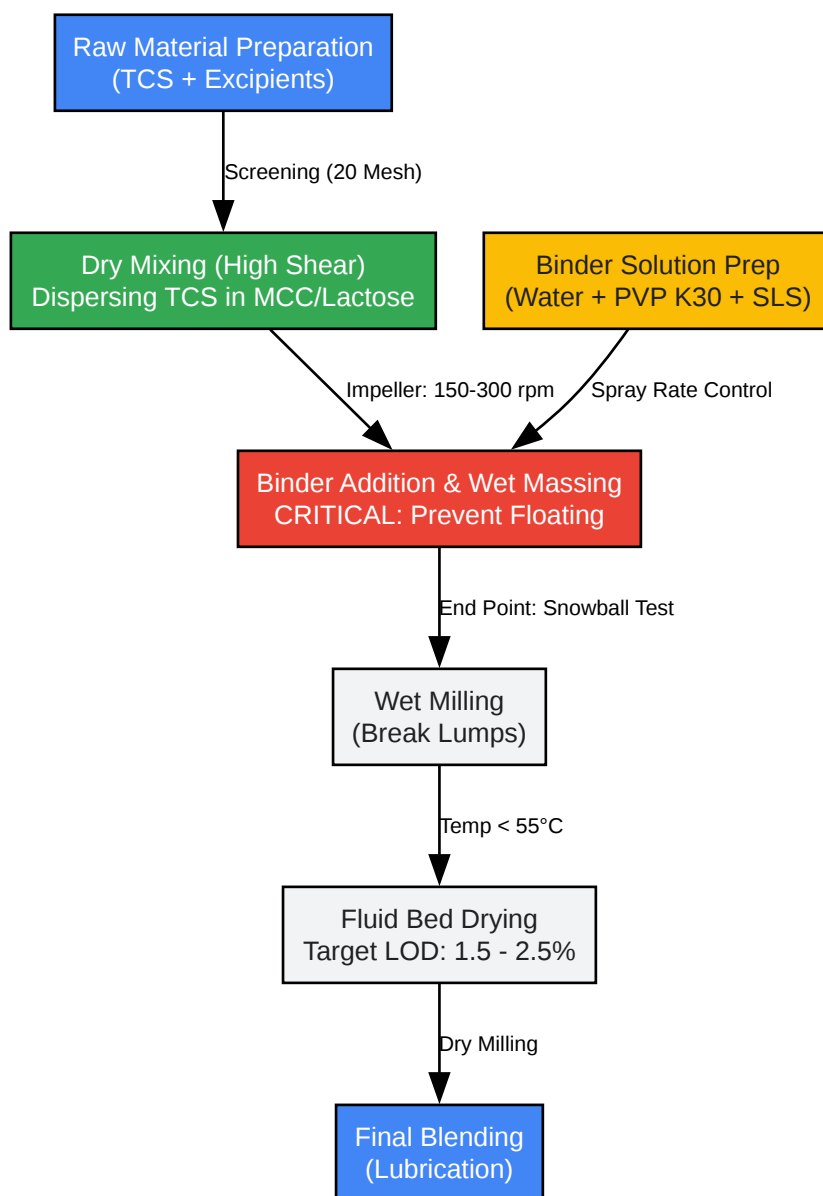
Since TCS will not dissolve in an aqueous binder, the goal is to encapsulate the hydrophobic TCS particles within a hydrophilic matrix (Diluents) using a strong binder.

- Diluents: A combination of Microcrystalline Cellulose (MCC) (for plastic deformation and binding surface area) and Lactose Monohydrate (for brittleness and solubility).[1]
- Binder: Povidone (PVP K-30) is preferred over HPMC for TCS because PVP has slightly better adhesion to hydrophobic surfaces and forms harder granules.[1]
- Wetting Agent: Sodium Lauryl Sulfate (SLS) (0.5% - 1.0% w/w) is mandatory in the binder solution.[1] Without SLS, the water will bead off the TCS, leading to uneven granulation and poor dissolution.

Part 3: Detailed Experimental Protocol

Workflow Visualization

The following diagram illustrates the critical path for TCS granulation, highlighting the specific control points for hydrophobic handling.



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Caption: Optimized High-Shear Granulation workflow for hydrophobic **Tocopherol Calcium Succinate**.

Step-by-Step Protocol

Batch Size Reference: 1.0 kg (Lab Scale)

1. Preparation of Binder Solution

- Objective: Create a vehicle that wets the hydrophobic TCS surface.
- Components:
 - Purified Water: 250 g (approx. 25% of dry mass, adjustable).
 - Povidone K-30: 30 g (3% w/w of batch).[1]
 - SLS (Sodium Lauryl Sulfate): 5 g (0.5% w/w of batch).[1]
- Procedure: Dissolve SLS in water first to ensure complete solution. Slowly add PVP K-30 while stirring to prevent clumping. Ensure solution is clear and free of bubbles before use.

2. Dry Mixing (Pre-Blending)

- Equipment: High Shear Granulator (e.g., Diosna, Mycromix).[1]
- Loading: Load TCS (Active), MCC PH101, and Lactose Monohydrate.
- Process:
 - Impeller Speed: High (e.g., 300 rpm).
 - Chopper Speed: Off.
 - Time: 5 minutes.
- Expert Note: High impeller speed is necessary here to mechanically disperse the cohesive TCS powder and coat the excipients before liquid addition.

3. Wet Massing (The Critical Step)[1]

- Process:

- Start Impeller (Low/Medium, ~150 rpm) and Chopper (Low, ~1000 rpm).[1]
- Binder Addition: Spray or stream the binder solution into the center of the vortex. Do not pour.
- Rate: 20-30 g/min .[1] Slow addition prevents local over-wetting and "gumming" of the TCS.
- Kneading:
 - After binder addition, increase Impeller to High (~300 rpm) and Chopper to High (~2000 rpm).
 - Mix for 2–3 minutes.
- Endpoint Determination: The mass should resemble "wet snow." It should hold together when squeezed but break clean (no sticky residue).[1]
 - Warning: If the mass looks "shiny," you have over-granulated. TCS becomes waxy if over-worked.

4. Wet Milling

- Pass the wet mass through a conical mill (screen size 4.0 – 6.0 mm) to break up large lumps. This ensures uniform drying.[2]

5. Drying

- Equipment: Fluid Bed Dryer (FBD).[1]
- Parameters:
 - Inlet Air Temp: 50°C - 55°C (Strict limit).
 - Product Temp Target: 40°C - 45°C.
- Endpoint: Loss on Drying (LOD) 1.5% – 2.5%.

- Why? TCS is a salt; removing too much moisture (<1.0%) can lead to static generation.[1]
Leaving too much (>3.0%) risks hydrolysis.[1]

6. Dry Milling & Final Blending

- Mill dried granules (Screen: 0.8 – 1.0 mm).[1]
- Blend with extragranular Disintegrant (e.g., Croscarmellose Sodium) and Lubricant (Magnesium Stearate).[1][3][4]

Part 4: Process Control & Troubleshooting

Critical Process Parameters (CPPs)

Parameter	Target Range	Scientific Rationale
Binder Spray Rate	Slow (20-30 g/min/kg)	Prevents local dissolution of lactose which can trap TCS in hard spots.[1]
Kneading Time	Short (2-3 mins)	Extended high-shear energy can melt TCS impurities (acid form) or create a waxy paste. [1]
Drying Temp	< 55°C (Inlet)	Although TCS melts at ~120°C, commercial grades may contain acid succinate (MP ~76°C).[1] Exceeding 60°C risks eutectic formation.

Troubleshooting Matrix

Observation	Root Cause	Corrective Action
White specks in tablet	Poor distribution of TCS	Increase pre-blend time; Use finer mesh for TCS raw material.
Granules float in dissolution	Hydrophobic nature dominant	Increase SLS in binder; Switch to hydro-alcoholic binder (Ethanol/Water 50:50).[1]
Capping during compression	Air entrapment / Over-drying	Increase LOD target to 2.0%; Reduce fines by reducing Chopper speed.
Low Assay	Segregation	TCS is separating from excipients. Increase binder viscosity (more PVP).[1]

Part 5: References

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- U.S. Food and Drug Administration (FDA). Inactive Ingredient Search for Approved Drug Products. (Verification of excipient safety limits).[1] [Link][1]

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